

Essential Safety and Operational Guide for 5-Bromo-2-(cyclopropylmethoxy)pyridine

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Compound of Interest

Compound Name: 5-Bromo-2-(cyclopropylmethoxy)pyridine

Cat. No.: B1288954

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **5-Bromo-2-(cyclopropylmethoxy)pyridine** (CAS No. 494772-02-0). Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure laboratory safety and regulatory compliance. The following information is synthesized from safety data for structurally similar compounds and general best practices for handling halogenated pyridines.

Chemical and Physical Properties

A summary of the key quantitative data for **5-Bromo-2-(cyclopropylmethoxy)pyridine** is presented below.

Property	Value
Molecular Formula	C ₉ H ₁₀ BrNO[1][2][3]
Molecular Weight	228.09 g/mol [1]
Purity	≥98%[2]
Storage Temperature	Room temperature[2]

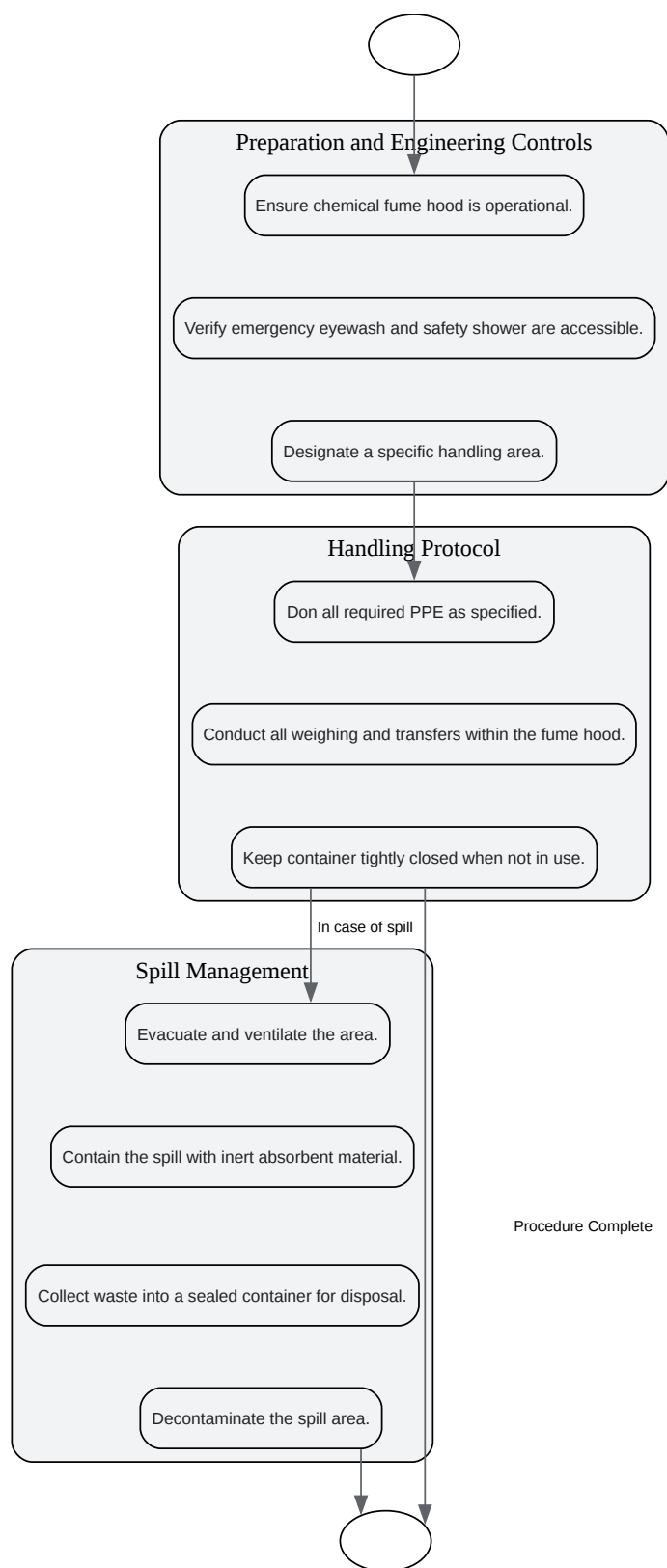
Hazard Identification and Personal Protective Equipment (PPE)

Based on data for analogous compounds like 5-Bromo-2-methoxypyridine, **5-Bromo-2-(cyclopropylmethoxy)pyridine** is expected to cause skin and eye irritation and may cause respiratory irritation.[4][5] Strict adherence to the following PPE requirements is mandatory to minimize exposure.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.[4][6][7]	Protects against splashes and airborne particles that can cause serious eye irritation.[4][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[8][9][10]	Prevents skin contact, which can cause irritation.[4][8] Nitrile gloves are a good general-use option.[8][10]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.[7][8]	Minimizes the risk of accidental skin exposure.[7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4][8][9] A NIOSH-approved respirator may be necessary for large quantities or if dust/aerosols are generated. [4][7]	Prevents inhalation of dust or vapors, which can cause respiratory tract irritation.[4][7]

Operational Plan: Step-by-Step Handling Protocol

The following workflow outlines the safe handling of **5-Bromo-2-(cyclopropylmethoxy)pyridine** from receipt to disposal.



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Safe Handling Workflow

Experimental Protocol: First Aid Measures

Immediate medical attention is crucial in case of exposure.

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[4\]](#)[\[11\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.[\[4\]](#)[\[12\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[\[4\]](#)[\[11\]](#)[\[12\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[11\]](#)

Disposal Plan

Proper disposal of **5-Bromo-2-(cyclopropylmethoxy)pyridine** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Collection and Segregation

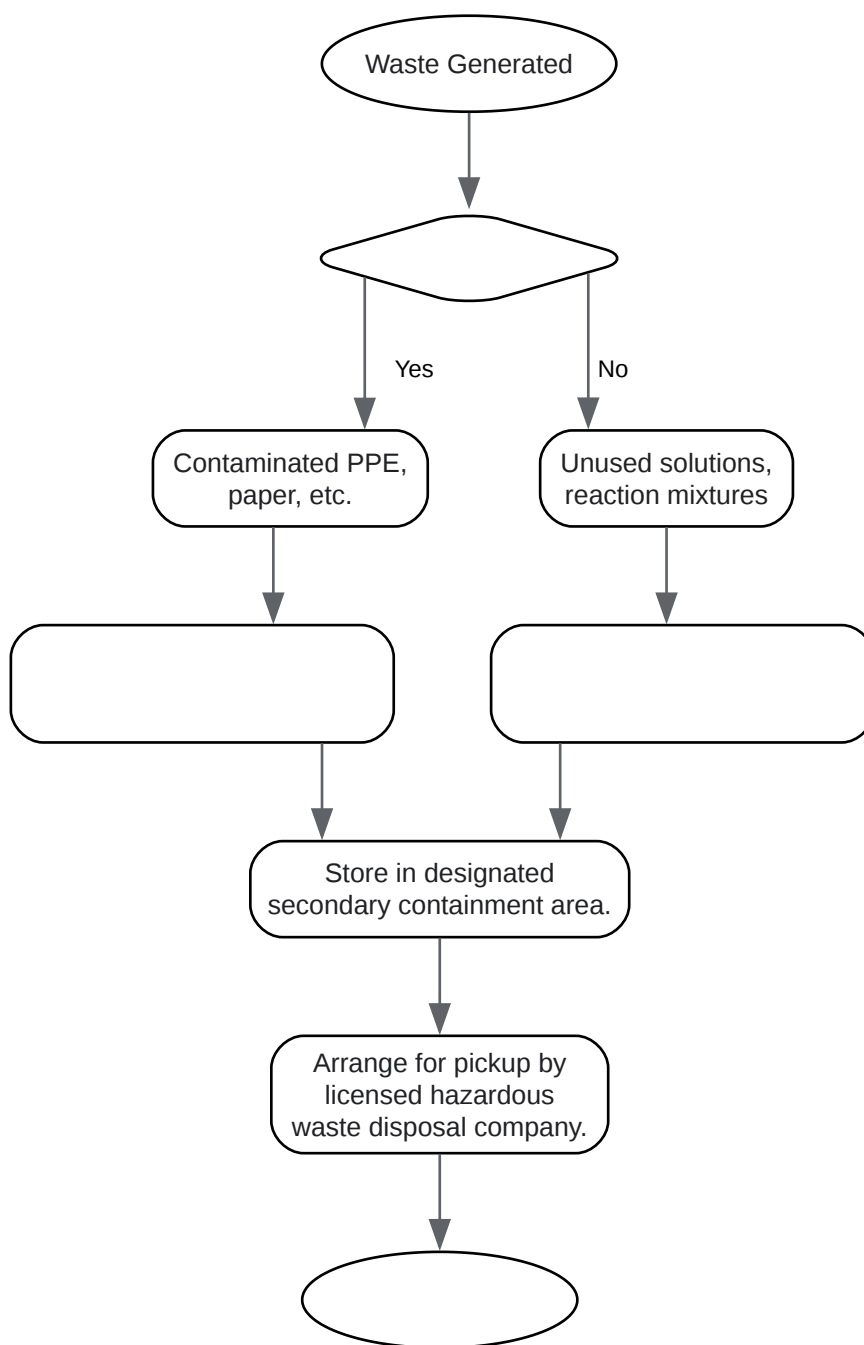
- Dedicated Waste Container: Collect all waste containing **5-Bromo-2-(cyclopropylmethoxy)pyridine** in a designated, compatible, and sealable container labeled as "Halogenated Organic Waste".[\[13\]](#)
- Solid Waste: Contaminated lab supplies (e.g., gloves, weighing paper, pipette tips) should be placed in the designated solid waste container.[\[13\]](#)
- Liquid Waste: Unused solutions or reaction mixtures should be collected in a dedicated halogenated organic solvent waste container. Do not mix with non-halogenated solvents.[\[13\]](#)
- Container Labeling: The waste container must be clearly labeled with:
 - The full chemical name: "**5-Bromo-2-(cyclopropylmethoxy)pyridine**" and its concentration.[\[13\]](#)

- The words "Hazardous Waste".
- The primary hazards (e.g., "Irritant").
- The name and contact information of the principal investigator.[\[13\]](#)

Storage and Disposal Procedure

- Storage: Store hazardous waste containers in a designated, secure, and well-ventilated area. Use secondary containment to prevent spills.[\[12\]](#)[\[13\]](#) Keep containers tightly closed except when adding waste.[\[5\]](#)[\[12\]](#)
- Final Disposal: The final disposal of **5-Bromo-2-(cyclopropylmethoxy)pyridine** must be handled by a licensed hazardous waste disposal company.[\[13\]](#) The recommended method of disposal for halogenated organic compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)[\[12\]](#) Do not allow the product to enter drains, waterways, or the soil.[\[12\]](#)[\[14\]](#)

The following diagram illustrates the decision-making process for the disposal of materials contaminated with **5-Bromo-2-(cyclopropylmethoxy)pyridine**.



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Disposal Decision Workflow

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